

N-Phenylanthracen-9-amine solubility in common organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Phenylanthracen-9-amine**

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An In-depth Technical Guide on the Solubility of **N-Phenylanthracen-9-amine** in Common Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of **N-Phenylanthracen-9-amine**. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a robust framework for its experimental determination. A detailed protocol for the gravimetric method, a reliable technique for ascertaining the solubility of solid compounds, is presented. This guide is intended to be a foundational resource for researchers working with **N-Phenylanthracen-9-amine**, enabling them to systematically determine its solubility in various common organic solvents, a critical parameter for its application in research and development.

Introduction to N-Phenylanthracen-9-amine

N-Phenylanthracen-9-amine, also known as 9-Anilinoanthracene, is an aromatic amine with a significant polycyclic aromatic hydrocarbon (PAH) scaffold. Its structural characteristics, combining the anthracene and aniline moieties, suggest a largely nonpolar nature, which is a key determinant of its solubility profile. Understanding the solubility of this compound in common organic solvents is paramount for a wide range of applications, including its use as an intermediate in organic synthesis, in the development of novel materials, and in various stages

of drug discovery and development. Accurate solubility data is essential for reaction setup, purification, formulation, and analytical method development.

Solubility Profile of **N-Phenylanthracen-9-amine**

A thorough review of scientific literature and chemical databases indicates a scarcity of quantitative solubility data for **N-Phenylanthracen-9-amine**. One available source describes its solubility in acetone as achieving "almost transparency," which suggests good solubility in this solvent[1][2]. However, for a comprehensive understanding, experimental determination across a range of solvents is necessary.

Based on the principle of "like dissolves like," **N-Phenylanthracen-9-amine**, being a large, predominantly nonpolar molecule, is expected to exhibit higher solubility in nonpolar or moderately polar organic solvents. Its solubility is likely to be limited in highly polar solvents, particularly water.

Table 1: Quantitative Solubility of **N-Phenylanthracen-9-amine** in Common Organic Solvents

Solvent	Chemical Formula	Polarity	Predicted Qualitative Solubility	Quantitative Solubility (g/L at 25°C)
Acetone	C ₃ H ₆ O	Polar aprotic	Good	To be determined experimentally
Toluene	C ₇ H ₈	Nonpolar	Good	To be determined experimentally
Chloroform	CHCl ₃	Moderately polar	Good	To be determined experimentally
Dichloromethane	CH ₂ Cl ₂	Moderately polar	Good	To be determined experimentally
Tetrahydrofuran (THF)	C ₄ H ₈ O	Polar aprotic	Good	To be determined experimentally
Ethyl Acetate	C ₄ H ₈ O ₂	Moderately polar	Moderate	To be determined experimentally
Hexane	C ₆ H ₁₄	Nonpolar	Moderate to Poor	To be determined experimentally
Methanol	CH ₄ O	Polar protic	Poor	To be determined experimentally
Ethanol	C ₂ H ₆ O	Polar protic	Poor	To be determined experimentally
Water	H ₂ O	Polar protic	Very Poor	To be determined experimentally

Experimental Protocol: Determination of Solubility via the Gravimetric Method

The gravimetric method is a straightforward and reliable technique for determining the solubility of a solid compound in a given solvent. It involves preparing a saturated solution, separating a

known volume of the solution from the undissolved solid, evaporating the solvent, and weighing the remaining solute.

Materials:

- **N-Phenylanthracen-9-amine**
- Selected organic solvents (analytical grade)
- Analytical balance (readable to at least 0.1 mg)
- Vials with screw caps or sealed stoppers
- Constant temperature bath or shaker with temperature control
- Syringes and syringe filters (e.g., 0.22 μ m PTFE)
- Pre-weighed evaporation dishes or vials
- Volumetric flasks and pipettes
- Oven or vacuum oven
- Desiccator

Procedure:

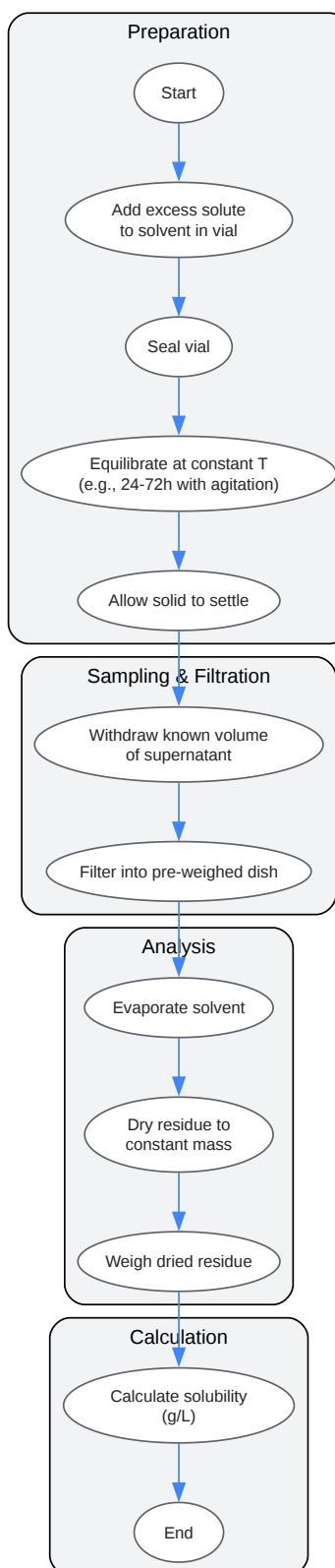
- Preparation of a Saturated Solution:
 - Add an excess amount of **N-Phenylanthracen-9-amine** to a vial containing a known volume of the chosen organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature bath (e.g., 25°C) and agitate (e.g., using a shaker or magnetic stirrer) for an extended period (typically 24-72 hours) to ensure equilibrium is reached.

- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle for at least 2 hours, maintaining the constant temperature.
 - Carefully withdraw a precise volume (e.g., 5 or 10 mL) of the supernatant using a pre-warmed pipette or syringe to avoid premature crystallization.
 - Immediately filter the solution through a syringe filter into a pre-weighed, clean, and dry evaporation dish or vial. This step is critical to remove any undissolved microcrystals.
- Solvent Evaporation:
 - Weigh the evaporation dish containing the filtered solution to determine the mass of the solution.
 - Carefully evaporate the solvent. This can be done in a fume hood at ambient temperature, or more rapidly in an oven at a temperature well below the boiling point of the solvent and the melting point of **N-Phenylanthracen-9-amine**. A vacuum oven is recommended for efficient and gentle solvent removal.
- Drying and Weighing of the Solute:
 - Once the solvent is fully evaporated, place the evaporation dish in a desiccator to cool to room temperature and prevent moisture absorption.
 - Weigh the evaporation dish containing the dried **N-Phenylanthracen-9-amine** residue on an analytical balance.
 - Repeat the drying and weighing steps until a constant mass is achieved, indicating that all the solvent has been removed.
- Calculation of Solubility:
 - Mass of the dissolved solute (m_{solute}): Final constant mass of the dish with residue - Tare mass of the empty dish.

- Volume of the solvent (V_{solvent}): The volume of the supernatant withdrawn (e.g., 5 or 10 mL).
- Solubility (S): $S \text{ (g/L)} = m_{\text{solute}} \text{ (g)} / V_{\text{solvent}} \text{ (L)}$

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the gravimetric method.

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Caption: Workflow for determining the solubility of **N-Phenylanthracen-9-amine** using the gravimetric method.

Conclusion

While quantitative solubility data for **N-Phenylanthracen-9-amine** is not extensively documented, this technical guide provides the necessary tools for its determination. The provided experimental protocol for the gravimetric method offers a reliable approach for researchers to generate accurate and reproducible solubility data. This information is indispensable for the effective utilization of **N-Phenylanthracen-9-amine** in scientific and developmental applications. It is recommended that solubility be determined at various temperatures to construct a comprehensive solubility profile.

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- To cite this document: BenchChem. [N-Phenylanthracen-9-amine solubility in common organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b105210#n-phenylanthracen-9-amine-solubility-in-common-organic-solvents>

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